

An In-depth Technical Guide to the Synthesis of 4-Aminobenzimidamide Hydrochloride

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Compound of Interest

Compound Name: 4-Aminobenzimidamide
Hydrochloride

Cat. No.: B1266166

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This technical guide provides a comprehensive overview of the primary synthesis pathways for **4-Aminobenzimidamide Hydrochloride**, a key intermediate in the manufacturing of various pharmaceutical compounds, notably Dabigatran etexilate[1][2]. The document details established synthetic routes, provides in-depth experimental protocols, and presents quantitative data in a structured format for ease of comparison and implementation in a laboratory or industrial setting.

Introduction

4-Aminobenzimidamide, also known as p-aminobenzamidine, is a crucial building block in medicinal chemistry. Its dihydrochloride salt is often the preferred form for stability and handling. The synthesis of this compound has been approached through several methods, with the most prevalent and industrially scalable routes starting from 4-aminobenzonitrile. These methods primarily leverage the Pinner reaction, which offers an efficient conversion of nitriles to imidates and subsequently to amidines.

Core Synthesis Pathways

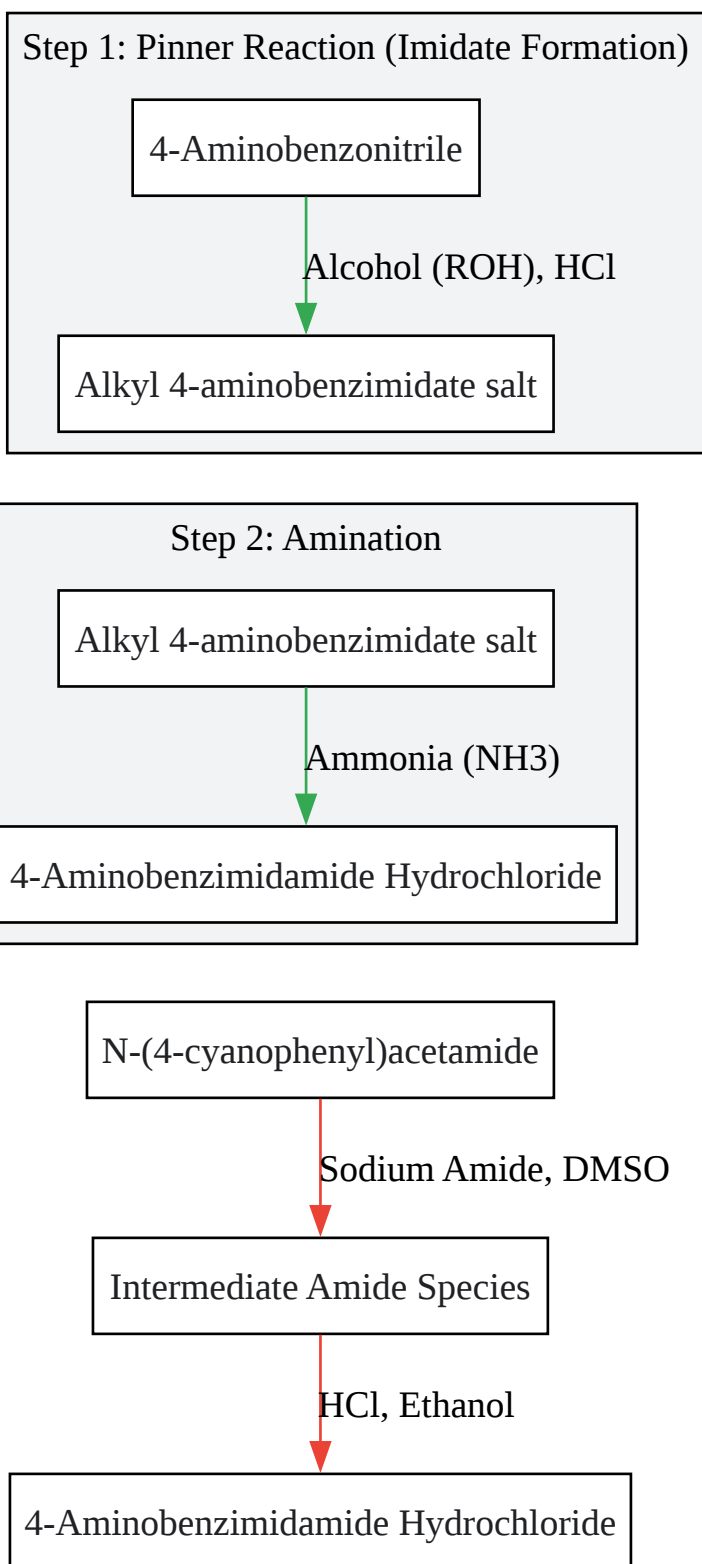
Two principal pathways for the synthesis of **4-Aminobenzimidamide Hydrochloride** have been identified and are detailed below. The most common and industrially applied method is

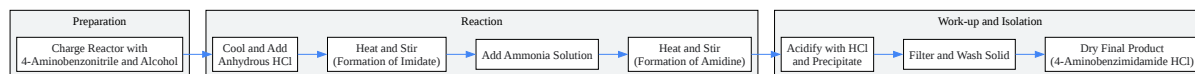
the Pinner reaction starting from 4-aminobenzonitrile. An alternative route begins with N-(4-cyanophenyl)acetamide.

Pathway 1: Pinner Reaction of 4-Aminobenzonitrile

The Pinner reaction provides a direct and efficient method for converting 4-aminobenzonitrile into **4-aminobenzimidamide hydrochloride**. This two-step process involves the formation of an intermediate alkyl imidate salt, which is then converted to the final product through amination[1][3][4][5][6][7].

The overall reaction scheme is as follows:





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References

- 1. patents.justia.com [patents.justia.com]
- 2. US20160297744A1 - Novel process for the manufacture of 4-aminobenzoamidinium dihydrochloride - Google Patents [patents.google.com]
- 3. WO2014064016A1 - Process for the manufacture of 4-aminobenzoamidinium dihydrochloride - Google Patents [patents.google.com]
- 4. Pinner reaction - Wikipedia [en.wikipedia.org]
- 5. Pinner Reaction | NROChemistry [nrochemistry.com]
- 6. Pinner Reaction [drugfuture.com]
- 7. grokipedia.com [grokipedia.com]
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